

ZONYL FS-300 in stretchable transparent conductive materials

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Compound Focus: ZONYL FS-300

CAS No.: 197664-69-0

Cat. No.: S1833096

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Material Profile: Zonyl FS-300

Zonyl FS-300 is a fluorosurfactant known for its exceptional ability to reduce surface tension, which provides superior wetting, spreading, and leveling properties in formulations [1]. The table below summarizes its core characteristics as gathered from the search results.

Property	Specification / Description
Chemical Type	Non-ionic fluorosurfactant [2] [3] [4]
Physical Form	Liquid [1]
Composition	Water-based, free of organic solvents [2] [3]
Reported Solids Content	~40% in H ₂ O [5] or ~25% in H ₂ O [6]
Density	1.10 ± 0.05 g/mL at 20 °C [7] [1] [6]
Key Feature	Compatibility with surfactants of any ionic class; performance unaffected by polyvalent cations [2] [3]

Property	Specification / Description
Primary Application Role	Adhesion promoter, plasticizer, and processing aid [2]

Application Protocol: Stretchable PEDOT:PSS-Based Electrodes

This protocol details the synthesis of stretchable and transparent conductive electrodes (TCEs) using PEDOT:PSS and **Zonyl FS-300**, based on a published study from *Advanced Functional Materials* [2].

Experimental Objective

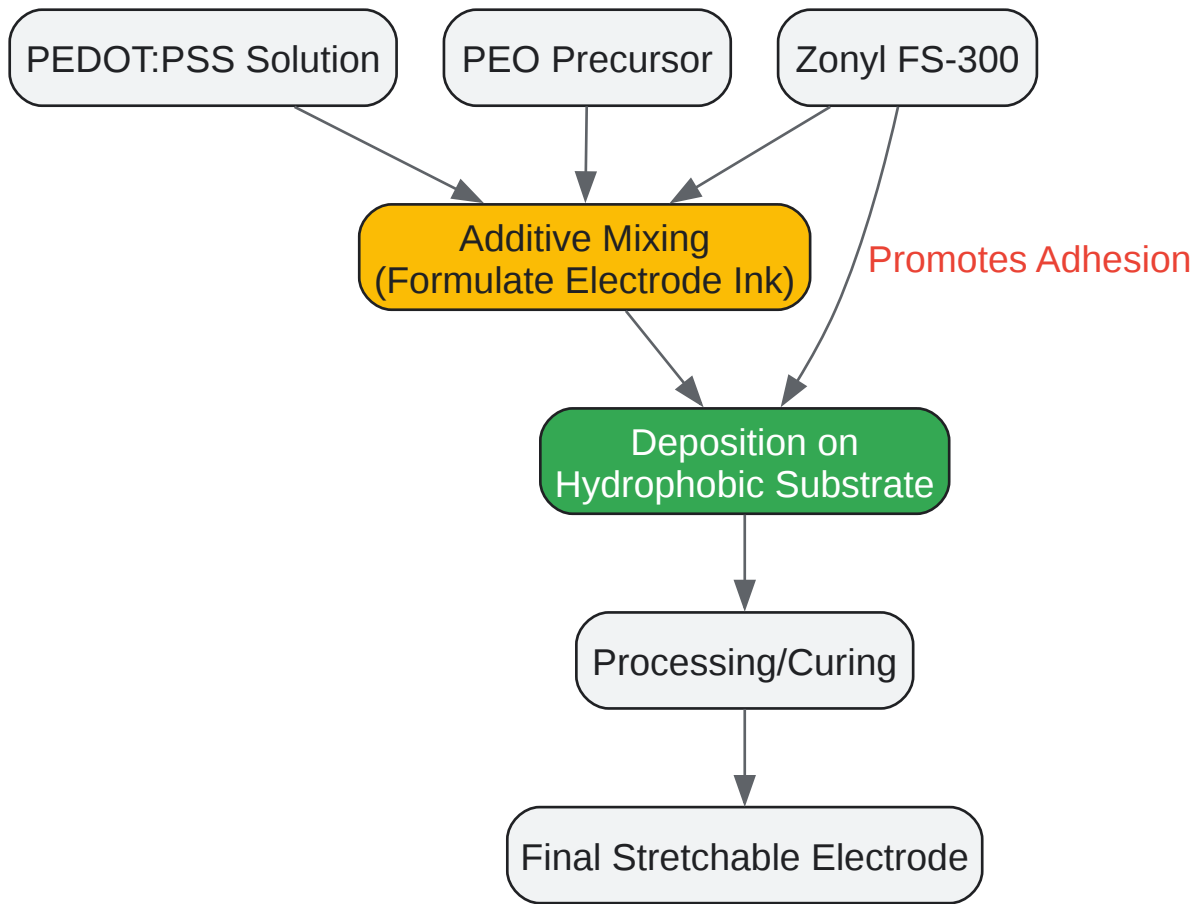
To fabricate a stretchable TCE with high conductivity and transparency, suitable for use in organic solar cells and skin strain sensors.

Materials and Reagents

- Conductive Polymer:** Poly(3,4-ethylenedioxythiophene):poly(styrenesulfonate) (PEDOT:PSS)
- Additives:** Polyethylene oxide (PEO) precursor, Polyethylene glycol methacrylate
- Surfactant:** **Zonyl FS-300** [2]
- Substrate:** Hydrophobic elastic substrate

Workflow and Procedure

The following diagram outlines the key stages in the electrode fabrication process:



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Key Findings and Performance Data

The incorporation of **Zonyl FS-300** was critical for achieving both good mechanical and electronic properties. The resulting electrodes were tested in functional devices with the following outcomes [2]:

Evaluation Metric	Performance Result
Conductivity & Transparency	The PEDOT:PSS/PEO electrode system exhibited both high conductivity and transparency [2].

| **Organic Solar Cell Performance** | Short-circuit current (J_{SC}) = 20 mA cm⁻² Open circuit voltage (V_{OC}) = 0.81 V Fill Factor (FF) = 65.9 **Power Conversion Efficiency (PCE) = 11.9%** [2] | | **Mechanical**

Compliance | The electrode was successfully used in a prototype strain sensor, demonstrating stable performance during repeated manual and mechanically assisted movements [2]. |

Handling and Safety Notes

- **Storage:** Store at 2-8 °C [1].
- **Hazard Codes:** Xi (Irritant) [1].
- **Hazard Statements:** H225 (Highly flammable liquid and vapor), H319 (Causes serious eye irritation), H336 (May cause drowsiness or dizziness) [1].
- **Environmental Hazard:** Classified as Aquatic Chronic 2, indicating it is harmful to aquatic life with long-lasting effects [5].
- **Personal Protective Equipment (PPE):** Use eyeshields and gloves [5].

Research Implications

Zonyl FS-300 plays a dual role in this application: it is **necessary to promote the adhesion** of the PEDOT:PSS ink to the hydrophobic substrate surface, and it also exerts a **plasticizing effect** that improves the mechanical properties of the base material [2]. This enables the creation of electronic devices that combine high electrical performance with the mechanical compliance needed for future wearable bioelectronics and soft robotics [2].

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